

Gondoic Acid in Plant Lipids: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Eicos-11-enoic acid*

CAS No.: 2462-94-4

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Abstract

Gondoic acid (cis-11-eicosenoic acid), a monounsaturated omega-9 fatty acid, is a naturally occurring component of various plant lipids. While not as ubiquitous as oleic or linoleic acid, its presence in specific plant oils presents unique opportunities for nutritional, pharmaceutical, and industrial applications. This technical guide provides an in-depth exploration of the natural occurrence of gondoic acid in the plant kingdom, its biosynthesis, and established methodologies for its extraction and analysis. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals interested in the potential of this very-long-chain fatty acid.

Introduction: The Significance of Gondoic Acid

Gondoic acid (20:1n-9) is a monounsaturated fatty acid characterized by a 20-carbon chain with a single double bond at the eleventh carbon from the methyl end.[1] It is classified as an omega-9 fatty acid, a group known for its role in maintaining healthy cell membranes and various metabolic functions.[2] While the human body can synthesize some omega-9 fatty acids, dietary intake remains an important source.

Recent research has highlighted the potential biological activities of gondoic acid, including anti-inflammatory properties. Studies have shown that gondoic acid can alleviate inflammation in Kupffer cells, the resident macrophages of the liver, by inhibiting the production of reactive oxygen species (ROS) and modulating specific signaling pathways.[3][4] Furthermore, gondoic acid has demonstrated antioxidant activities.[5] These properties underscore its potential for development as a functional food ingredient or a therapeutic agent. Industrially, gondoic acid and its derivatives are utilized in the production of lubricants, surfactants, and as emollients in cosmetic formulations.[6]

Natural Occurrence of Gondoic Acid in Plant Lipids

Gondoic acid is found in the seed oils of a variety of plant species, often as a minor component alongside more common fatty acids. However, certain plant families are notable for accumulating higher concentrations of this very-long-chain fatty acid.

Key Plant Sources

Prominent plant sources of gondoic acid include members of the Brassicaceae (mustard) family, such as rapeseed (canola) oil and crambe oil.[2][7] Jojoba oil, derived from the seeds of *Simmondsia chinensis*, is another significant source of gondoic acid.[1][8] Other plant oils reported to contain gondoic acid include those from the seeds of meadowfoam (*Limnanthes alba*) and various nuts.[1][7] Camelina sativa seed oil is also a recognized source of gondoic acid.[9]

Quantitative Distribution

The concentration of gondoic acid in plant oils can vary significantly depending on the plant species, cultivar, and growing conditions. The following table summarizes the approximate gondoic acid content in several key plant oils.

Plant Source	Scientific Name	Gondoic Acid Content (% of Total Fatty Acids)	References
Jojoba Oil	<i>Simmondsia chinensis</i>	~10-15%	[1] [8]
Rapeseed (Canola) Oil	<i>Brassica napus</i>	~8-12%	[2] [6]
Crambe Oil	<i>Crambe abyssinica</i>	~2-4%	[2] [7]
Meadowfoam Seed Oil	<i>Limnanthes alba</i>	~2-4%	[7]
Camelina Seed Oil	<i>Camelina sativa</i>	~13%	[9]

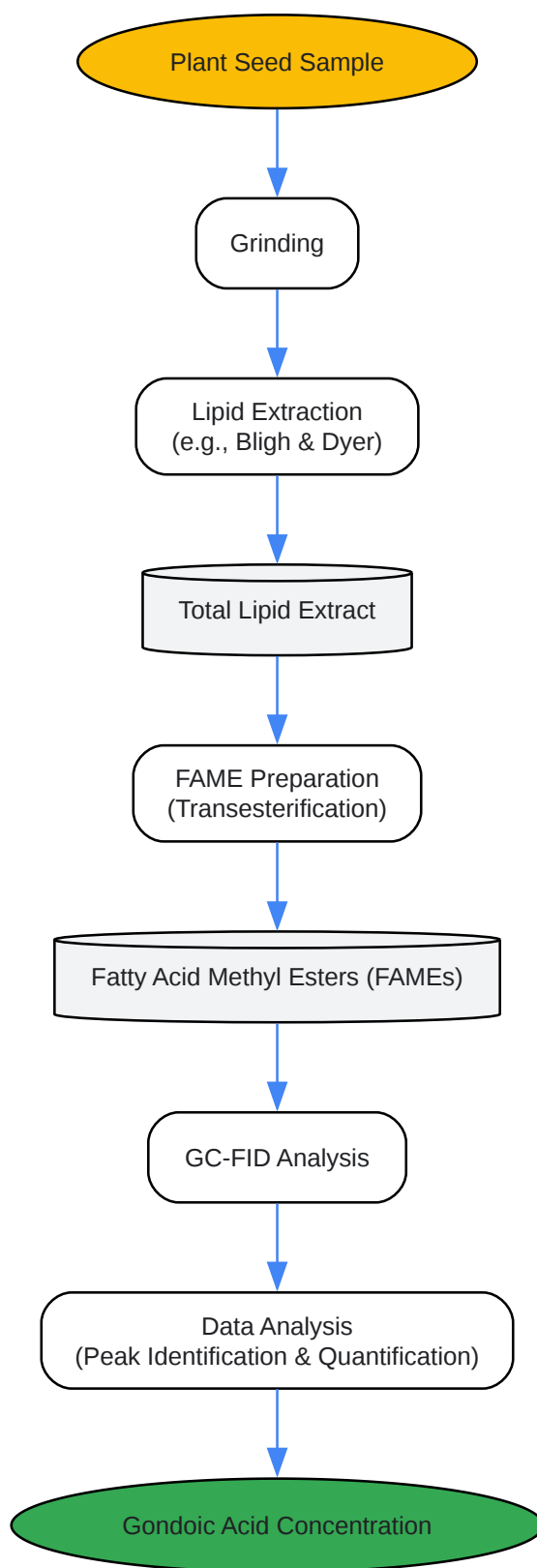
Biosynthesis of Gondoic Acid in Plants

The biosynthesis of gondoic acid in plants is an extension of the primary fatty acid synthesis pathway that occurs in the plastids.[\[10\]](#)[\[11\]](#) It involves the elongation of oleic acid (18:1n-9), a common C18 fatty acid.

The Elongation Pathway

De novo fatty acid synthesis in plastids produces primarily palmitic acid (16:0) and stearic acid (18:0). Stearoyl-ACP is then desaturated to form oleoyl-ACP by the soluble enzyme stearoyl-ACP desaturase.[\[11\]](#) Oleic acid is subsequently exported to the endoplasmic reticulum (ER) where elongation to very-long-chain fatty acids, including gondoic acid, takes place.[\[10\]](#) This elongation process is catalyzed by a multi-enzyme complex known as the fatty acid elongase (FAE). The FAE complex sequentially adds two-carbon units from malonyl-CoA to the growing acyl chain.[\[10\]](#) The synthesis of gondoic acid from oleic acid involves one such elongation cycle.

The key enzymatic steps in the biosynthesis of gondoic acid from oleic acid are depicted in the following workflow diagram:



AC

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Sources

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